Application Notes and Protocols for Mettl3-IN-7 in Leukemia Cell Lines

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Compound of Interest

Compound Name: *Mettl3-IN-7*

Cat. No.: *B15606321*

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Introduction

Mettl3-IN-7 is a potent and selective small molecule inhibitor of the N6-methyladenosine (m6A) methyltransferase, METTL3. The m6A modification is the most abundant internal modification of messenger RNA (mRNA) in eukaryotic cells and plays a critical role in regulating mRNA stability, translation, and splicing. METTL3 is the catalytic subunit of the m6A methyltransferase complex and has emerged as a key regulator in various cellular processes, including cell differentiation, proliferation, and apoptosis.[1][2]

In the context of oncology, particularly in acute myeloid leukemia (AML), METTL3 is frequently overexpressed and acts as an oncogene.[3][4][5] It promotes leukemogenesis by enhancing the translation of key oncogenes such as c-MYC, BCL2, and SP1, while simultaneously blocking myeloid differentiation.[3][6][7] Inhibition of METTL3 with small molecules like **Mettl3-IN-7** has been shown to reduce AML growth, induce apoptosis, and promote cell differentiation, making it a promising therapeutic target for leukemia.[8][9]

These application notes provide detailed protocols for utilizing **Mettl3-IN-7** in leukemia cell lines to study its effects on cell viability, apoptosis, and the expression of key downstream targets.

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Mettl3-IN-7: Mechanism of Action

Mettl3-IN-7 functions as a catalytic inhibitor of METTL3, binding to the enzyme's active site and preventing the transfer of a methyl group from S-adenosylmethionine (SAM) to adenosine residues on mRNA.[1] This leads to a global reduction in m6A levels on mRNA, subsequently affecting the translation and stability of METTL3 target transcripts.

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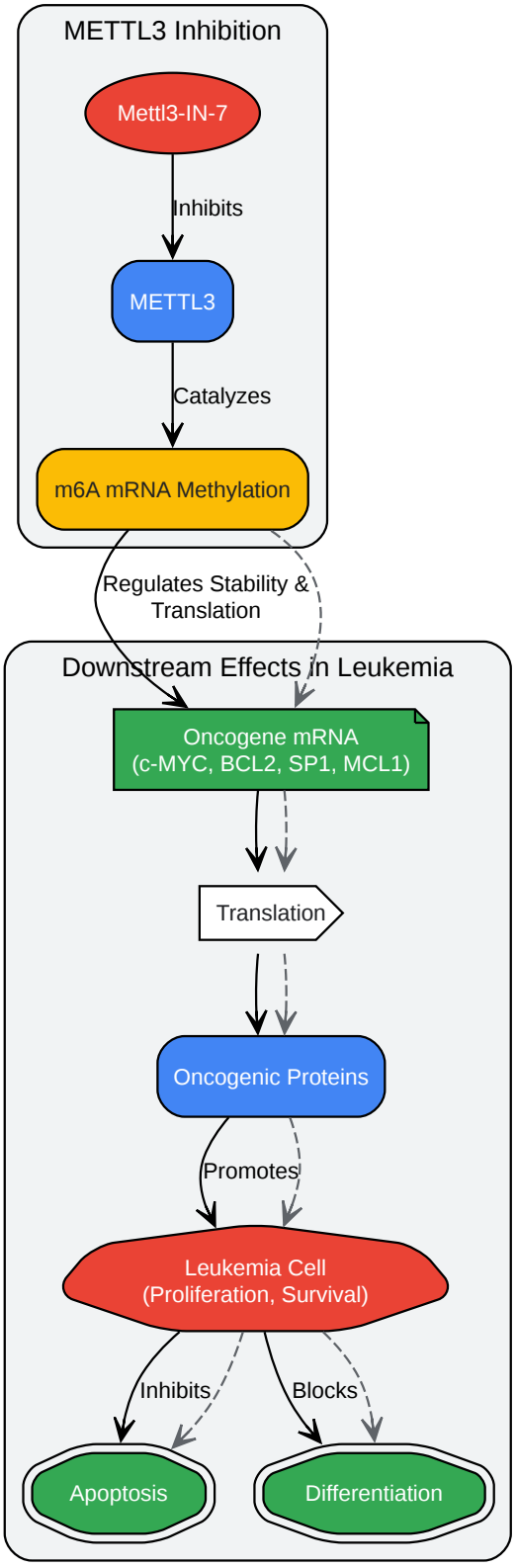

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Figure 1: Signaling pathway of METTL3 and its inhibition by **Mettl3-IN-7** in leukemia.

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Quantitative Data Summary

The following tables summarize the inhibitory concentrations (IC50) of a representative METTL3 inhibitor, STM2457 (structurally related or identical to **Mettl3-IN-7**), in various AML cell lines.[9][10]

Table 1: IC50 of STM2457 in Human AML Cell Lines

Cell Line	Genotype	IC50 (μM)
MOLM-13	MLL-AF9	0.9
THP-1	MLL-AF9	1.5
MV4-11	MLL-AF4	1.2
OCI-AML3	NPM1c	2.1
NOMO-1	MLL-AF9	1.8

Table 2: Apoptosis Induction by STM2457 in Human AML Cell Lines (48h treatment)

Cell Line	STM2457 Concentration (μM)	% Apoptotic Cells
MOLM-13	1	~25%
THP-1	2	~20%
MV4-11	1.5	~30%

Experimental Protocols

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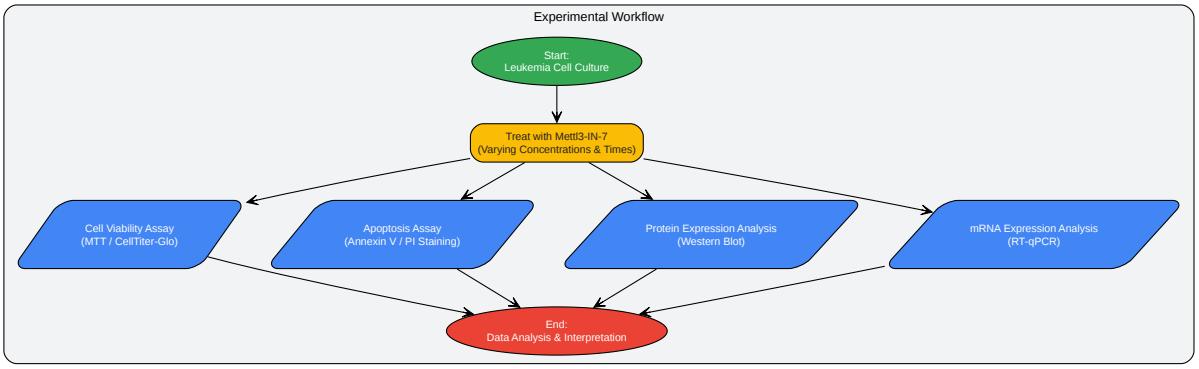

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